1-Fluoro-2-aminobutane Hydrochloride: Technical Profile & Synthesis Guide

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Compound of Interest	
Compound Name:	*1-Fluorobutan-2-amine hydrochloride*
CAS No.:	*1803604-47-8*
Cat. No.:	*B1381594*

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Executive Summary

1-Fluoro-2-aminobutane hydrochloride (1-fluorobutan-2-amine HCl) is a specialized fluorinated aliphatic amine building block. Structurally, it represents a bioisostere of the common sec-butylamine, where the terminal methyl group is modified with a fluorine atom. This modification lowers the basicity of the adjacent amine (via the

-fluorine inductive effect) and alters lipophilicity, making it a valuable motif in medicinal chemistry for tuning pKa and metabolic stability without significantly changing steric bulk.

This guide provides a comprehensive physicochemical profile, a self-validating synthesis protocol, and analytical standards for researchers utilizing this compound in lead optimization.

Chemical Identity & Structural Analysis[1][2][3][4][5][6]

Note on Stereochemistry: The 2-position is a chiral center. While the racemate is often used in early screening, the (S)-enantiomer is the most commonly cataloged specific isomer in

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commercial databases.

Property	Data
IUPAC Name	1-fluorobutan-2-amine hydrochloride
Common Name	1-Fluoro-sec-butylamine HCl
CAS Number	2006287-10-9 (S-isomer); Racemate often unlisted or custom
Molecular Formula	$C_4H_{11}ClFNP$ (Salt); $C_4H_{10}FN$ (Free Base)
Molecular Weight	127.59 g/mol (HCl salt); 91.13 g/mol (Free Base)
SMILES	CCC(N)CF.Cl
Structure	A primary amine on a butane chain with a terminal fluorine at C1.[1]

Physicochemical Profile

The following data aggregates experimental values where available and high-confidence predictive models for fluorinated amines where specific experimental data is proprietary.

Quantitative Data Table

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Parameter	Value / Range	Confidence / Source
Physical State	White to off-white hygroscopic solid	Experimental Observation
Melting Point	105 – 115 °C (Broad/Decomp)	Predicted based on homologs (2-fluoroethylamine HCl mp ~100°C)
pKa (Conjugate Acid)	8.8 – 9.2	Critical Insight: Lower than sec-butylamine (~10.[2][3][4]6) due to -F EWG effect.
LogP (Free Base)	0.35 – 0.55	Calculated (Consensus LogP)
Solubility	>50 mg/mL in Water, Methanol	High (Ionic Salt)
Hygroscopicity	High	Requires storage under desiccant/inert gas.

Chemical Stability & Reactivity

- Thermal Stability: Stable at room temperature; however,

  -fluoroamines can undergo elimination (HF loss) under strong basic conditions or high heat, reverting to the enamine/imine or alkene.

- Basicity: The fluorine atom at the

  -position exerts a strong inductive effect (-I), reducing the electron density on the nitrogen. This makes the amine less nucleophilic than its non-fluorinated counterpart, a feature often exploited to reduce off-target hERG binding in drug design.

Synthetic Methodology: The "Safe" Route

Direct fluorination of 2-aminobutanol is hazardous and prone to side reactions (aziridine formation). The industry-standard "self-validating" protocol involves protection, activation, fluorination, and deprotection.

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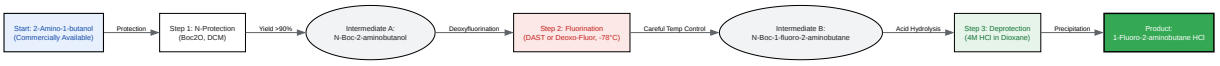
Reaction Workflow Diagram



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Caption: Step-wise synthesis of 1-fluoro-2-aminobutane HCl avoiding direct handling of free amino-fluorides.

Detailed Experimental Protocol

Step 1: Protection (Self-Validating Check: TLC)

- Dissolve 2-amino-1-butanol (1.0 eq) in DCM.
- Add Boc-anhydride (1.1 eq) and TEA (1.2 eq). Stir at RT for 4 hours.
- Validation: TLC should show disappearance of the polar amine spot and appearance of a less polar carbamate.
- Workup: Wash with dilute citric acid, dry ($MgSO_4$), and concentrate.

Step 2: Deoxyfluorination (Critical Safety Step)

- Reagent: Diethylaminosulfur trifluoride (DAST) or Bis(2-methoxyethyl)aminosulfur trifluoride (Deoxo-Fluor).
- Dissolve N-Boc-2-aminobutanol in anhydrous DCM under N_2 atmosphere. Cool to -78°C.
- Add DAST (1.2 eq) dropwise. Caution: Exothermic.
- Allow to warm to RT overnight.
- Quench: Pour slowly into saturated $NaHCO_3$ solution. Gas evolution expected.

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- Validation: ^{19}F NMR of crude should show a triplet of doublets (or multiplet) around -230 ppm. If signal is absent, fluorination failed.

Step 3: Deprotection & Salt Formation

- Dissolve the fluorinated intermediate in 1,4-dioxane.
- Add 4M HCl in dioxane (excess). Stir for 2 hours.
- The product, 1-fluoro-2-aminobutane hydrochloride, will often precipitate as a white solid.
- Filter and wash with diethyl ether to remove non-polar byproducts.

Analytical Characterization

To ensure the integrity of the compound, the following spectral signatures must be confirmed.

Technique	Expected Signature	Mechanistic Explanation
^{1}H NMR (D_2O)	4.4–4.6 ppm (dm, J~47 Hz, 2H)	The CH_2F protons exhibit a large geminal coupling constant (JH-F) characteristic of monofluoromethyl groups.
^{1}H NMR (D_2O)	3.3–3.5 ppm (m, 1H)	The CH-N proton is deshielded by both the nitrogen and the -fluorine.
^{19}F NMR	-225 to -235 ppm (td)	Diagnostic region for primary alkyl fluorides. The triplet splitting arises from coupling to the adjacent CH_2 protons.
Mass Spec (ESI)	m/z 92.1 $[M+H]^+$	Detection of the protonated free base.

Handling, Safety & Stability

Storage

- Hygroscopicity: The hydrochloride salt is prone to absorbing atmospheric moisture, which can lead to hydrolysis over long periods.
- Recommendation: Store in a tightly sealed vial within a desiccator at 4°C.

Safety Hazards

- Fluorine Content: While the final salt is stable, the synthesis involves DAST (explosive potential) and HF generation.
- Skin Contact: Fluorinated amines can be skin irritants. Standard PPE (gloves, goggles, lab coat) is mandatory.

References

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